

Molecular Identity and Physicochemical Properties

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Compound of Interest

Compound Name: 1-(2-Bromoethyl)-2,4-dimethoxybenzene

CAS No.: 37567-79-6

Cat. No.: B1655503

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2,4-Dimethoxyphenethyl bromide, systematically named **1-(2-bromoethyl)-2,4-dimethoxybenzene**, is an aromatic organic compound. The precise positioning of the methoxy groups on the benzene ring profoundly influences the molecule's electronic properties and reactivity, distinguishing it from its other isomers.

Molecular Structure and Formula

- Molecular Formula: C₁₀H₁₃BrO₂
- Molecular Weight: 245.11 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)
- Canonical SMILES: COC1=CC=C(C=C1CCBr)OC
- InChI Key: LTAGXVMHLFYRNK-UHFFFAOYSA-N[\[1\]](#)[\[2\]](#)

The molecular weight is identical to its isomer, 3,4-Dimethoxyphenethyl bromide, as they share the same molecular formula.

Physicochemical Data

Direct experimental data for 2,4-Dimethoxyphenethyl bromide is not extensively reported in the literature. However, we can infer its likely properties based on its structure and data from the closely related and well-characterized isomer, 3,4-Dimethoxyphenethyl bromide. These estimations are critical for planning reactions, purification, and storage.

Property	Value (for 3,4-Dimethoxyphenethyl bromide)	Causality and Field Insights
Physical State	Solid[2]	The planar aromatic ring and potential for intermolecular interactions suggest it is likely a solid at room temperature.
Melting Point	52-56 °C (lit.)[1][2]	The specific crystal lattice packing of the 2,4-isomer may result in a slightly different melting point. This parameter is crucial for assessing purity.
Boiling Point	130-131 °C at 3 mmHg (lit.)[1][2]	High boiling point is expected due to the molecular weight and polar groups. Vacuum distillation is the required method for purification to prevent decomposition at atmospheric pressure.
Solubility	Soluble in organic solvents (e.g., Diethyl Ether, Dichloromethane).	The molecule has both polar (ether groups, bromide) and non-polar (aromatic ring, ethyl chain) regions, granting it solubility in a range of common organic solvents. This is a key consideration for reaction solvent selection.
Stability	Light sensitive, hygroscopic, air sensitive[4]	Like many alkyl bromides, it is susceptible to hydrolysis and degradation upon exposure to light and moisture. Proper storage under an inert atmosphere (e.g., Nitrogen or Argon) and protection from

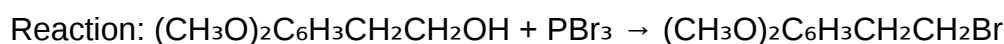
light is imperative to maintain its integrity.

Synthesis and Mechanistic Considerations

The most direct and common route to phenethyl bromides is through the bromination of the corresponding phenethyl alcohol. This transformation is a cornerstone of synthetic organic chemistry and is typically achieved using phosphorus-based brominating agents.

Preferred Synthetic Pathway: Bromination of 2,4-Dimethoxyphenethyl Alcohol

The conversion of the primary alcohol to the alkyl bromide proceeds via a nucleophilic substitution reaction, typically an S_N2 mechanism. The choice of brominating agent is critical; phosphorus tribromide (PBr₃) is highly effective for this transformation as it converts the hydroxyl group into a good leaving group in situ.



Causality of Reagent Choice:

- Phosphorus Tribromide (PBr₃): PBr₃ reacts with the alcohol to form a phosphite ester intermediate. The bromide ion, a good nucleophile, then displaces this excellent leaving group from the backside, leading to the desired alkyl bromide with minimal rearrangement or elimination side products, which can be a concern with other brominating methods.
- Anhydrous Solvent (e.g., Diethyl Ether, DCM): The reaction must be conducted under anhydrous conditions as PBr₃ reacts violently with water. The solvent serves to dissolve the starting material and facilitate the reaction while remaining inert.

Self-Validating Experimental Protocol

This protocol is adapted from established procedures for the synthesis of the 3,4-isomer and represents a robust method for preparing the title compound.^[1]

Materials:

- 2,4-Dimethoxyphenethyl alcohol
- Phosphorus tribromide (PBr_3)
- Anhydrous Diethyl Ether
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Brine (Saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO_4)

Procedure:

- Inert Atmosphere Setup: A dry, three-neck round-bottom flask is equipped with a magnetic stirrer, a dropping funnel, and a nitrogen or argon inlet. This is crucial to exclude moisture which would quench the PBr_3 .
- Dissolution: Charge the flask with 2,4-Dimethoxyphenethyl alcohol and dissolve it in anhydrous diethyl ether.
- Cooling: Cool the flask to 0°C in an ice bath. This is a critical step to control the exothermic reaction between the alcohol and PBr_3 .
- Reagent Addition: Slowly add PBr_3 (approximately 0.4 equivalents) dropwise from the dropping funnel over 30-60 minutes with vigorous stirring. Maintaining a slow addition rate prevents a dangerous temperature spike.
- Reaction Progression: After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for an additional 2-4 hours to ensure the reaction goes to completion. Progress can be monitored by Thin Layer Chromatography (TLC).
- Work-up - Quenching: Carefully and slowly pour the reaction mixture over ice. This hydrolyzes any remaining PBr_3 .
- Work-up - Neutralization: Transfer the mixture to a separatory funnel. Cautiously wash the organic layer with saturated NaHCO_3 solution to neutralize any acidic byproducts (e.g., HBr).

- Work-up - Extraction: Wash the organic layer with brine to remove residual water. Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by flash column chromatography on silica gel to yield pure 2,4-Dimethoxyphenethyl bromide.

Synthesis Workflow Diagram



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Caption: $\text{S}_\text{n}2$ synthesis of 2,4-Dimethoxyphenethyl bromide.

Applications in Drug Development and Organic Synthesis

Alkyl halides like 2,4-Dimethoxyphenethyl bromide are versatile intermediates. The introduction of bromine into a molecular structure is a known strategy in drug design, as it can influence the compound's pharmacokinetic and pharmacodynamic properties through effects like halogen bonding.[5]

Core Applications:

- Nucleophilic Substitution: The primary utility of this compound is as an electrophile. The bromoethyl side chain readily reacts with a wide variety of nucleophiles (e.g., amines, thiols, carbanions) to form new carbon-nitrogen, carbon-sulfur, or carbon-carbon bonds. This is fundamental for building the core scaffolds of many pharmaceutical agents. For instance, reaction with a primary or secondary amine would yield a substituted phenethylamine, a common motif in psychoactive drugs and other CNS agents.
- Synthesis of Pharmacological Scaffolds: The 2,4-dimethoxy substitution pattern is present in various natural products and synthetic compounds with biological activity. This building block allows for the synthesis of analogs of known drugs to explore SAR. For example, the

designer drug 2,5-dimethoxy-4-bromo-amphetamine (DOB) highlights how dimethoxy-bromo-substituted phenyl rings are used in pharmacologically active compounds.[6]

- Grignard Reagent Formation: The bromide can be converted into a Grignard reagent by reacting with magnesium metal. This transforms the electrophilic carbon into a nucleophilic one, opening up a different set of synthetic possibilities for C-C bond formation.

Safety, Handling, and Storage

While a specific Safety Data Sheet (SDS) for the 2,4-isomer is not readily available, the hazards can be reliably inferred from the SDS for the 3,4-isomer and other related brominated compounds.[2][4]

- Hazards:
 - Toxicity: Expected to be harmful or fatal if swallowed.[2]
 - Irritation: Causes skin irritation and serious eye damage.[7] May cause respiratory irritation.[7][8]
 - Handling: Use only in a well-ventilated area, preferably a chemical fume hood.[8] Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[2] Avoid creating dust or inhaling vapors.[8]
- First Aid:
 - Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes.[4]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[8]
 - Ingestion: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor immediately.
 - Inhalation: Remove person to fresh air and keep comfortable for breathing.[4]
- Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[4]
- Protect from light, air, and moisture.[4][7] Storage under an inert atmosphere is recommended for long-term stability.

Conclusion

2,4-Dimethoxyphenethyl bromide, with a molecular weight of 245.11 g/mol, is a valuable, albeit less-documented, reagent for synthetic chemistry. Its true potential lies in its ability to introduce a unique 2,4-dimethoxyphenyl motif into target molecules, providing a means for researchers to develop novel compounds with tailored biological activities. By understanding its fundamental properties and employing robust synthetic and handling protocols, scientists can effectively utilize this compound as a strategic building block in the complex process of drug discovery and development.

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